

Succinanic Acid: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Anilino-4-oxobutanoic acid

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Abstract

Succinanic acid, a derivative of succinic acid, is a versatile molecule with significant applications in organic synthesis and medicinal chemistry. This guide provides an in-depth exploration of its chemical properties, structure, synthesis, and reactivity. Furthermore, it delves into the burgeoning role of succinanic acid and its derivatives as scaffolds and linkers in modern drug design and development, offering insights for researchers and scientists in the pharmaceutical field.

Introduction

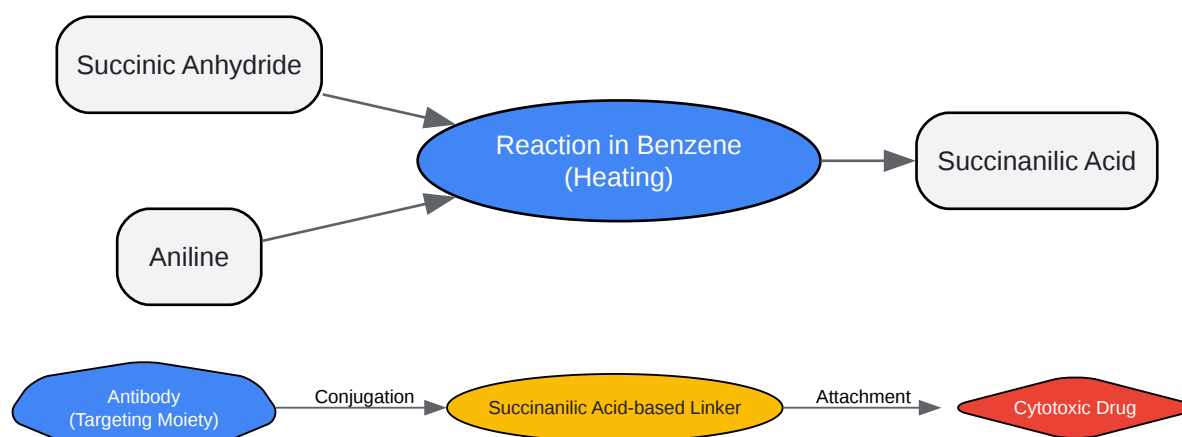
Succinanic acid, systematically known as 4-oxo-4-(phenylamino)butanoic acid, is a dicarboxylic acid monoamide.^{[1][2]} Its structure, which combines a flexible four-carbon chain with an aromatic amide group, imparts a unique combination of properties that make it a valuable building block in various chemical syntheses. While its parent compound, succinic acid, is a well-known metabolic intermediate and a key player in the Krebs cycle, succinanic acid itself has garnered interest for its own distinct chemical behavior and potential applications.^{[3][4]}

In recent years, the pharmaceutical industry has witnessed a growing interest in modular drug design, where molecular scaffolds and linkers play a pivotal role in constructing complex therapeutic agents with tailored properties.^{[5][6]} Succinanic acid and its derivatives have

emerged as promising candidates in this arena, finding utility in the development of novel enzyme inhibitors and as components of sophisticated drug delivery systems like antibody-drug conjugates (ADCs).^{[7][8][9]} This guide aims to provide a comprehensive technical overview of succinanic acid, from its fundamental chemical characteristics to its applications in the cutting-edge field of drug discovery.

Chemical Structure and Identification

The chemical structure of succinanic acid is characterized by a succinic acid backbone where one of the carboxylic acid groups is converted to an anilide, an amide derived from aniline.



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- To cite this document: BenchChem. [Succinanic Acid: A Comprehensive Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b021382#succinanic-acid-chemical-properties-and-structure]

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